

Technical Guide: Deuterium Labeling Position in Hydroxymetronidazole-d2

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Compound of Interest

Compound Name: Hydroxymetronidazole-d2

Cat. No.: B8820317

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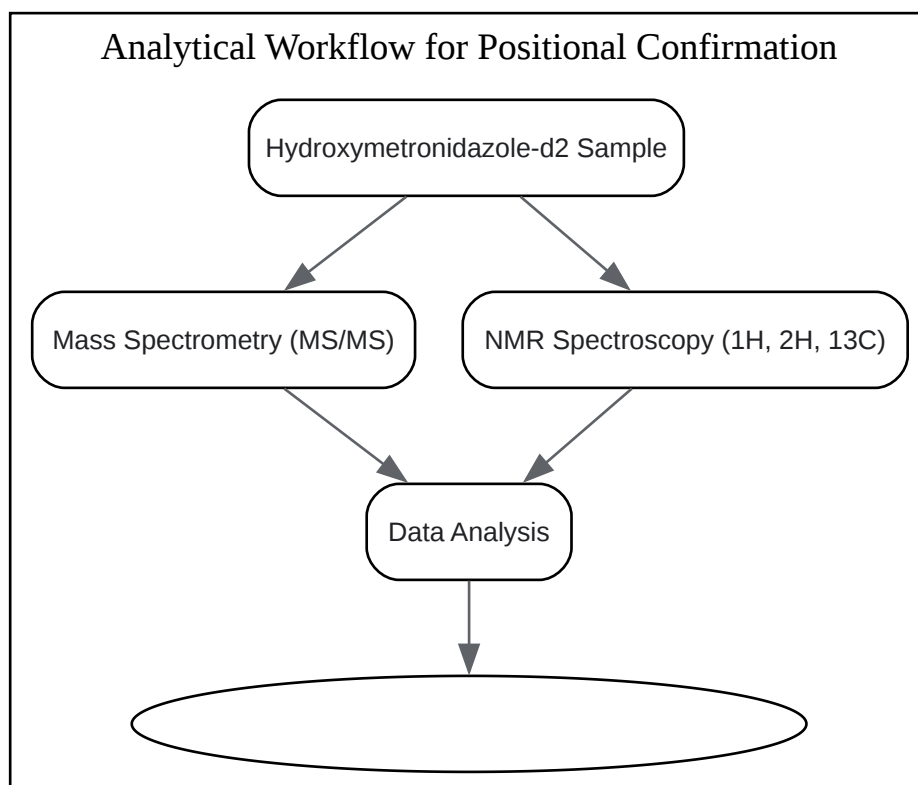
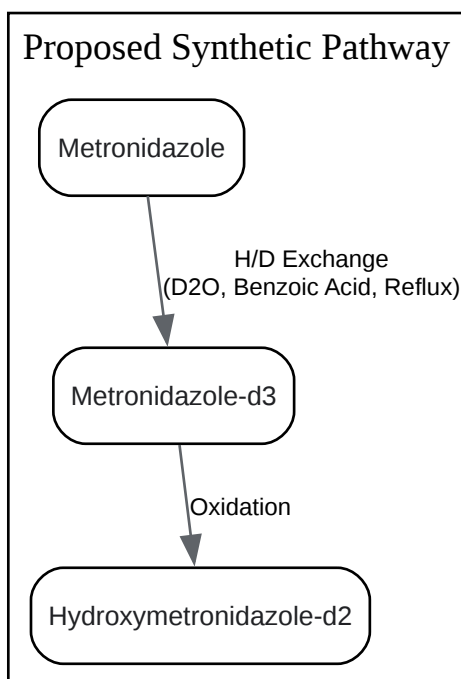
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the deuterium labeling position in **Hydroxymetronidazole-d2**. The document outlines the putative synthesis, methods for structural confirmation, and presents key analytical data in a structured format. This information is crucial for researchers utilizing **Hydroxymetronidazole-d2** as an internal standard in pharmacokinetic studies, for metabolic fate analysis, and in the development of new therapeutic agents.

Chemical Structure and Deuterium Labeling Position

Hydroxymetronidazole-d2 is the deuterated analog of Hydroxymetronidazole, a primary metabolite of the antibiotic Metronidazole. Based on the nomenclature provided by major chemical suppliers, "2-[2-[dideuterio(hydroxy)methyl]-5-nitroimidazol-1-yl]ethanol" or "2-(2-(Hydroxymethyl-d2)-5-nitro-1H-imidazol-1-yl)ethan-1-ol", the two deuterium atoms are located on the hydroxymethyl group attached to the C2 position of the 5-nitroimidazole ring.

Structure:



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